

# Performance of Pheromone Lures for the Redbanded Leafroller: A Comparative Analysis

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## Compound of Interest

Compound Name: 11-Dodecen-1-ol

Cat. No.: B1617873

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A detailed examination of pheromone lure composition reveals that specific blends of (Z)-11-tetradecenyl acetate, (E)-11-tetradecenyl acetate, and the synergist dodecyl acetate are critical for the effective monitoring of the redbanded leafroller (*Argyrotaenia velutinana*), a significant pest in orchards. While "**11-dodecen-1-ol**" is a component in some lepidopteran pheromones, for the redbanded leafroller, the combination and ratio of the aforementioned acetates are the key determinants of lure efficacy. This guide provides a comparative analysis of different pheromone blends based on available experimental data.

## Key Pheromone Components and Their Role

The primary sex pheromone components for the redbanded leafroller are (Z)-11-tetradecenyl acetate (Z11-14:Ac) and (E)-11-tetradecenyl acetate (E11-14:Ac). Dodecyl acetate (12:Ac) has been identified as a crucial synergist that significantly enhances the attractiveness of the pheromone blend to male moths. The precise ratio of these components is vital for optimal trap capture rates.

## Comparative Performance of Pheromone Blends

Field trials have demonstrated that the ratio of the (E) to (Z) isomers of 11-tetradecenyl acetate significantly influences the capture of male *A. velutinana*. Gas chromatographic analyses of pheromone glands from female moths have shown that the natural ratio of the E/Z isomers is approximately 7-9% of the E-isomer[1][2]. Commercial lures are formulated to mimic this natural blend.

One commercially available lure for the redbanded leafroller contains (Z)-11-tetradecenyl acetate, (E)-11-tetradecenyl acetate, and dodecyl acetate[3]. While the exact ratios in commercial products are often proprietary, research indicates that a blend mimicking the natural 91:9 (Z:E) ratio of the tetradecenyl acetates, in combination with dodecyl acetate, is effective for monitoring this pest[1].

Interestingly, studies on the pheromone blends of other leafroller species, such as the obliquebanded leafroller (*Choristoneura rosaceana*), have shown that lures designed for those species are selective against the redbanded leafroller[4][5]. This highlights the high degree of specificity in the pheromone communication of these closely related pests.

While specific data directly comparing a wide array of commercial alternatives in a single study is limited, the available information underscores the importance of using a species-specific lure formulated with the correct pheromone components in the appropriate ratios. Standard commercial lures for *A. velutinana* have been shown to be effective, with high trap captures that are not significantly increased by even a 100-fold increase in lure loading.

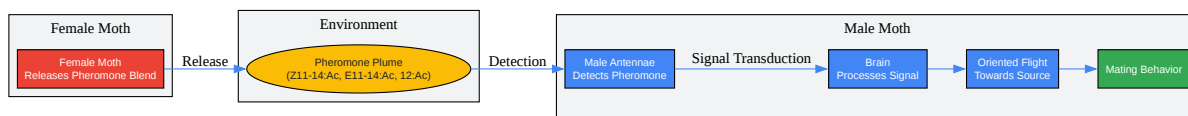
## Experimental Protocols

A common methodology for evaluating the performance of different pheromone lures involves field trapping experiments. A typical experimental protocol is as follows:

- **Trap Selection:** Pherocon® 1C "wing" traps or Delta traps are commonly used for monitoring leafroller species[4][5].
- **Lure Preparation:** Pheromone components are synthesized and formulated into lures, often on rubber septa or in a polymer matrix, at various blend ratios and dosages.
- **Experimental Design:** Traps baited with different lure formulations and unbaited control traps are deployed in an orchard in a randomized block design. The distance between traps is sufficient to avoid interference (typically >20 meters).
- **Data Collection:** Traps are checked at regular intervals (e.g., weekly), and the number of captured male moths of the target species is recorded.
- **Data Analysis:** Statistical analysis (e.g., ANOVA) is used to compare the mean trap captures for each lure formulation to determine significant differences in performance.

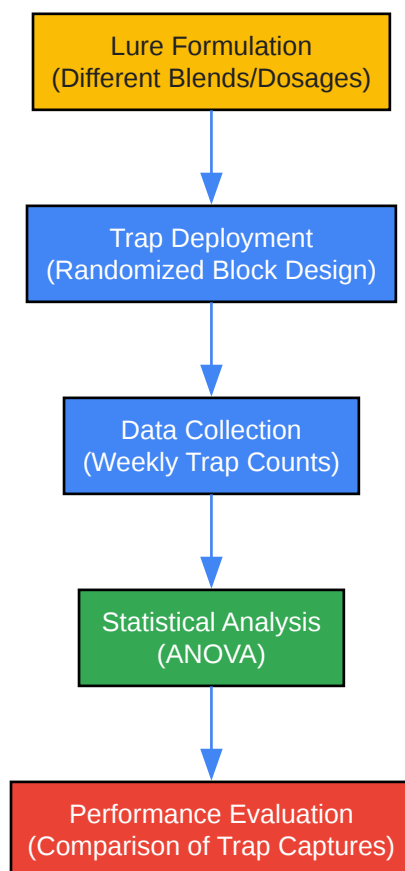
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the general signaling pathway of pheromone attraction in moths and a typical experimental workflow for comparing lure performance.



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Caption: Pheromone signaling pathway in the redbanded leafroller.



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